

# ZD 7155(hydrochloride) solubility in DMSO and water

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## Compound of Interest

Compound Name: ZD 7155(hydrochloride)

Cat. No.: B127983

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## ZD 7155 Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility of ZD 7155 hydrochloride in DMSO and water. It includes troubleshooting advice and frequently asked questions to ensure successful experimental outcomes.

## Solubility Data

The solubility of ZD 7155 hydrochloride can vary between different batches and suppliers. The following table summarizes the available quantitative data for its solubility in Dimethyl Sulfoxide (DMSO) and water.

Solvent	Concentration (mM)	Concentration (mg/mL)	Notes
DMSO	~10 mM[1] - 526.33 mM[2][3]	~4.75 mg/mL - 250 mg/mL[2][3]	Sonication is recommended to aid dissolution.[2][3][4] Use of newly opened, anhydrous DMSO is crucial as hygroscopic DMSO can negatively impact solubility.[2]
Water	~8.78 mM[2][3] - 10 mM	~4.17 mg/mL[2][3] - ~4.75 mg/mL	Gentle warming and sonication are recommended to aid dissolution.[2][3] One source suggests heating to 60°C.[2][3]

Note: The molecular weight of ZD 7155 hydrochloride is approximately 474.99 g/mol .[2][3]  
Always refer to the batch-specific molecular weight on the product vial or Certificate of Analysis for precise calculations.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of ZD 7155 hydrochloride?

A1: For high concentration stock solutions, DMSO is the recommended solvent, with reported solubilities reaching up to 526.33 mM.[2][3] For aqueous-based assays, a stock solution can be prepared in water, though at a lower concentration (up to 10 mM).

Q2: How should I store the stock solution of ZD 7155 hydrochloride?

A2: Stock solutions in DMSO should be stored at -20°C for up to one month or at -80°C for up to six months.[2][3] It is important to keep the solution sealed and protected from moisture.[2][3]

Q3: Can I prepare a stock solution of ZD 7155 hydrochloride in water?

A3: Yes, ZD 7155 hydrochloride is soluble in water up to approximately 10 mM. If you prepare a stock solution in water, it is recommended to filter-sterilize it using a 0.22 µm filter before use in cell culture or other sensitive applications.[\[2\]](#)

Q4: What is the mechanism of action for ZD 7155?

A4: ZD 7155 is a potent and selective competitive antagonist of the Angiotensin II Type 1 (AT<sub>1</sub>) receptor. This means it blocks the action of angiotensin II at this receptor, which is involved in vasoconstriction and blood pressure regulation.

## Troubleshooting Guide

Issue 1: The compound is not fully dissolving in DMSO.

- Solution:
  - Increase Sonication Time: Sonicate the solution for a longer duration.
  - Gentle Warming: Briefly and gently warm the solution. Be cautious not to overheat, which could degrade the compound.
  - Use Fresh DMSO: DMSO is hygroscopic (absorbs moisture from the air). Ensure you are using a fresh, unopened bottle or a properly stored aliquot of anhydrous DMSO.[\[2\]](#)

Issue 2: Precipitation is observed after diluting the DMSO stock solution into an aqueous buffer.

- Solution:
  - Lower the Final Concentration: The final concentration of ZD 7155 hydrochloride in your aqueous working solution may be too high. Try diluting it further.
  - Increase the Percentage of DMSO: A small increase in the final percentage of DMSO in your working solution may help maintain solubility. However, always consider the tolerance of your experimental system (e.g., cells) to DMSO.
  - Use a Surfactant or Co-solvent: For in vivo studies, specific formulations using co-solvents like PEG300 and surfactants like Tween-80 are recommended to improve solubility and stability.[\[2\]](#)[\[3\]](#)[\[5\]](#)

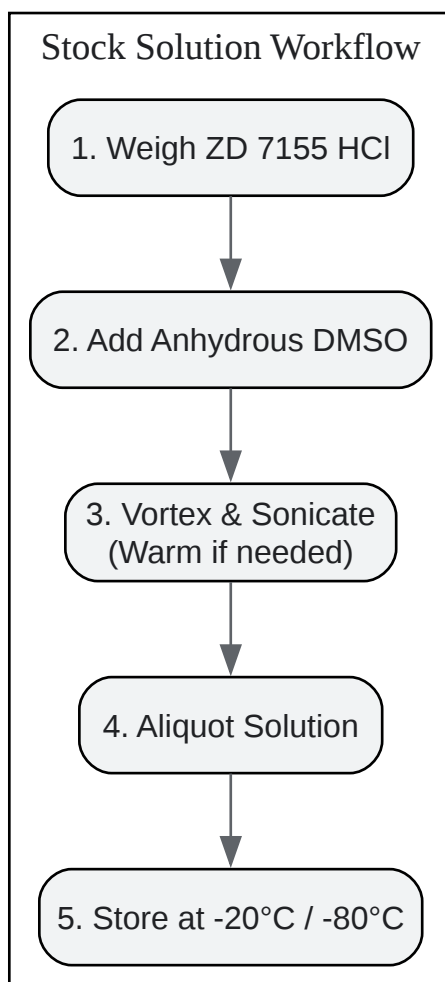
Issue 3: Inconsistent results are observed between experiments.

- Solution:
  - Prepare Fresh Working Solutions: Always prepare fresh working solutions from your frozen stock solution for each experiment. Avoid multiple freeze-thaw cycles of the stock solution.
  - Verify Stock Concentration: If possible, verify the concentration of your stock solution.
  - Ensure Complete Dissolution: Before each use, ensure your stock solution is fully dissolved. If any precipitate is visible, warm and sonicate the vial until the solution is clear.

## Experimental Protocols & Visualizations

### Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Weigh the Compound: Accurately weigh out the required mass of ZD 7155 hydrochloride. For 1 mL of a 10 mM solution, you would need approximately 4.75 mg (using a molecular weight of 474.99 g/mol ).
- Add Solvent: Add the appropriate volume of high-quality, anhydrous DMSO.
- Dissolve: Vortex the solution and sonicate until the compound is fully dissolved. Gentle warming can be applied if necessary.
- Store: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

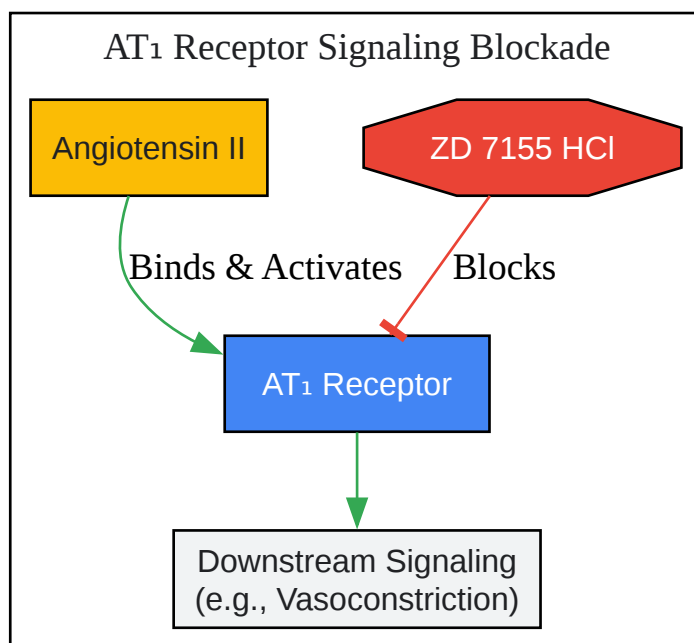


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#### Stock Solution Preparation Workflow

## Signaling Pathway: ZD 7155 Hydrochloride Mechanism of Action

ZD 7155 hydrochloride acts by blocking the Angiotensin II Type 1 (AT<sub>1</sub>) receptor, thereby inhibiting the downstream signaling cascade initiated by Angiotensin II. This is a key mechanism in the Renin-Angiotensin system.



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#### Mechanism of ZD 7155 HCl Action

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